

Application Notes and Protocols for Dicyclanil Efficacy Testing Against Blowfly Strike

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Compound of Interest

Compound Name: *Dicyclanil*

Cat. No.: B1670485

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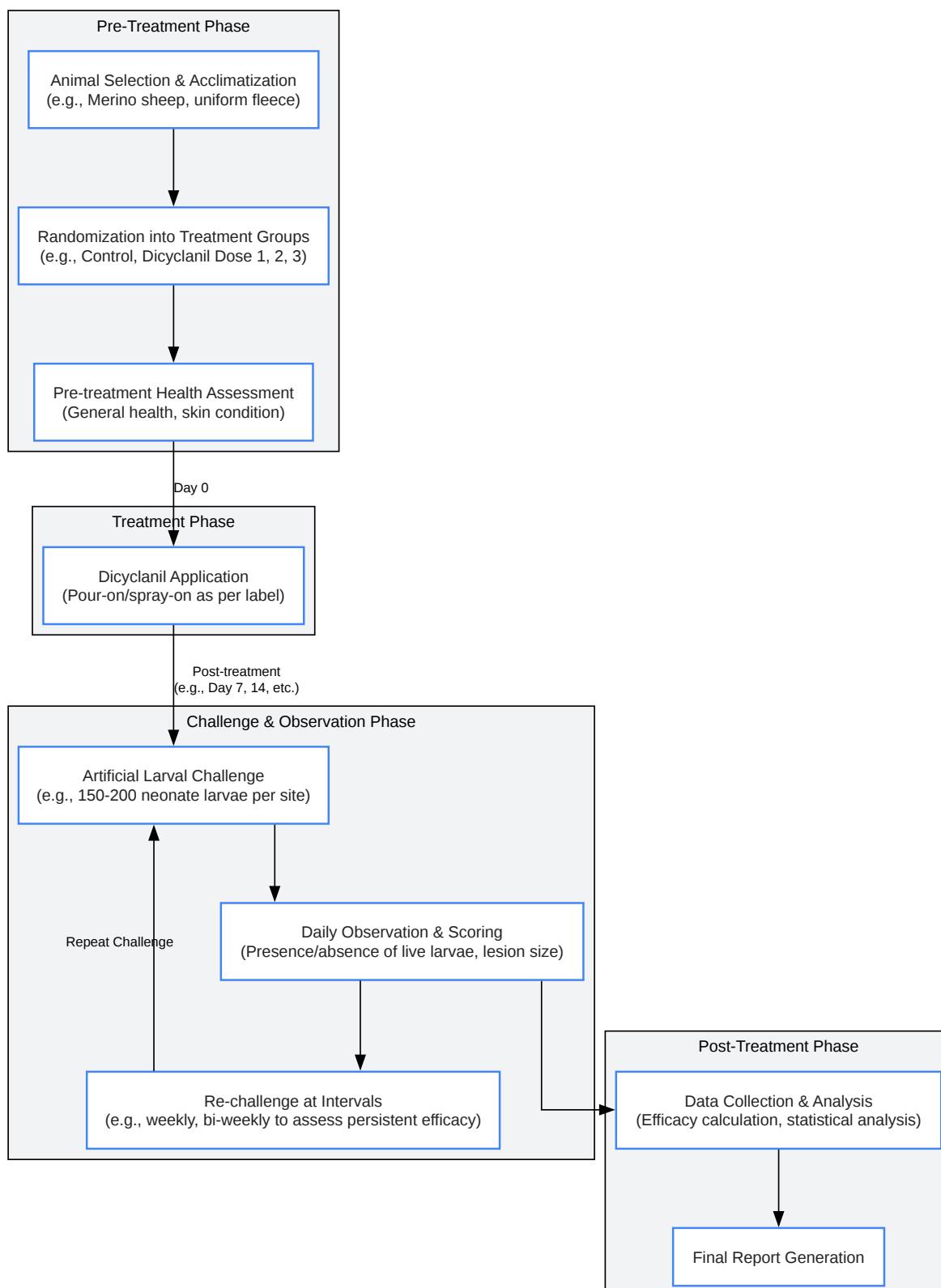
These comprehensive application notes and protocols provide detailed methodologies for evaluating the efficacy of the insect growth regulator (IGR) **dicyclanil** against blowfly strike in sheep, primarily caused by *Lucilia cuprina* and *Lucilia sericata*. The protocols are designed to be adaptable for both early-stage research and formal registration studies, adhering to principles outlined by the World Association for the Advancement of Veterinary Parasitology (WAAVP).^{[1][2][3]}

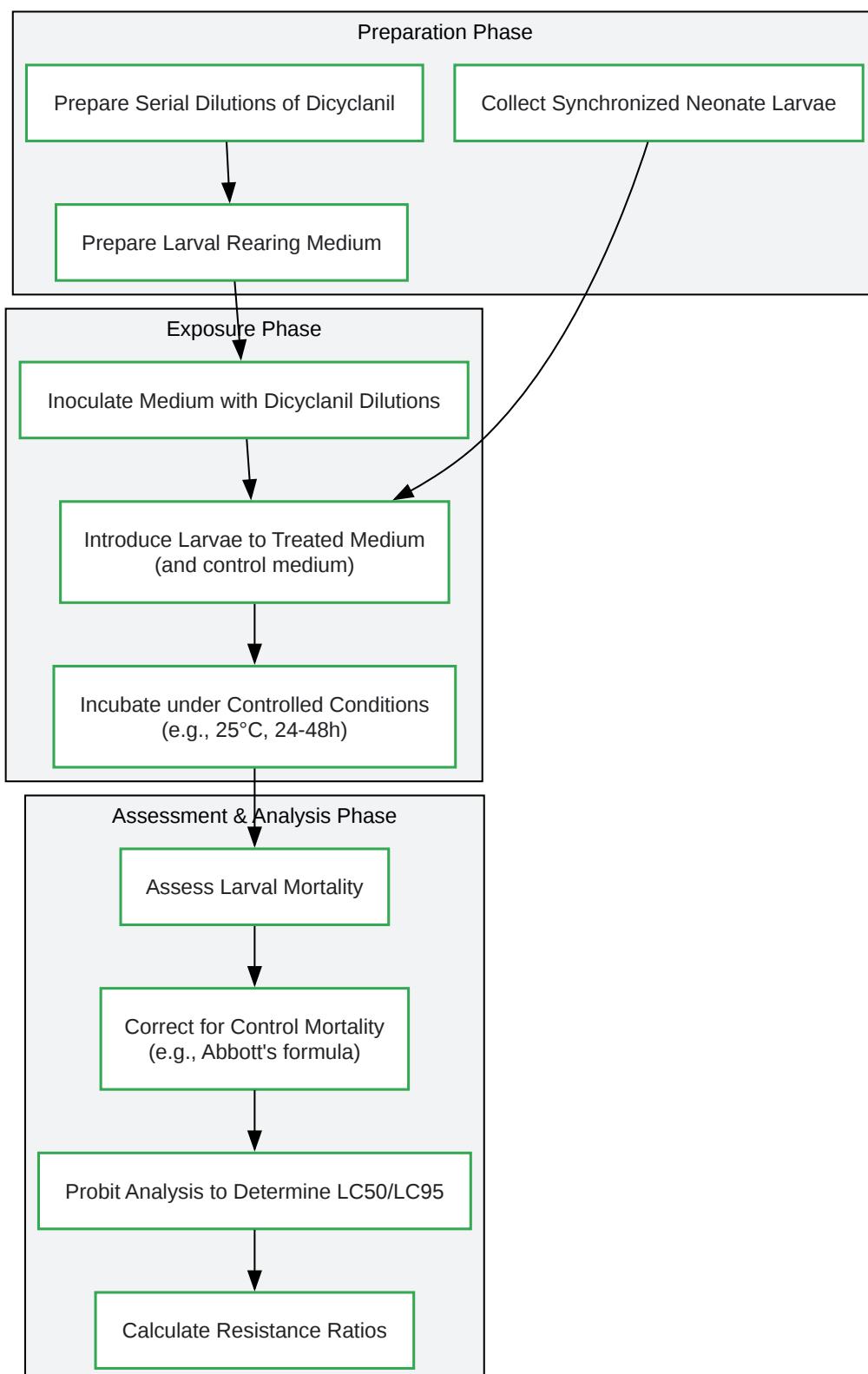
Dicyclanil is a potent insect growth regulator that interferes with the molting process in blowfly larvae, specifically preventing the transition from the first to the second larval instar.^[4] This disruption of the lifecycle prevents the development of damaging second and third-stage maggots, which are responsible for the clinical signs of flystrike.^{[5][6]} Effective evaluation of **dicyclanil**-based products is crucial, especially with the emergence of resistance in some blowfly populations.^{[7][8][9][10][11][12]}

I. In Vivo Efficacy Testing Protocol

This protocol outlines the methodology for conducting pen-based artificial challenge studies to determine the therapeutic and persistent efficacy of **dicyclanil** formulations.

Experimental Workflow: In Vivo Dicyclanil Efficacy Trial



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